

Safeguarding Your Research: A Comprehensive Guide to Handling 2,4-Dichloroaniline

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Compound of Interest

Compound Name: **2,4-Dichloroaniline**

Cat. No.: **B164938**

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper handling of **2,4-Dichloroaniline**, a compound frequently utilized in the synthesis of pharmaceuticals and other complex organic molecules, is paramount to ensuring laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedural information for the operational use and disposal of **2,4-Dichloroaniline**, designed to be your preferred resource for laboratory safety and chemical handling.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and qualitative safety data for **2,4-Dichloroaniline**.

Parameter	Value
Molecular Weight	162.02 g/mol
Physical Form	Light red to beige solid (crystals or needles)
OSHA PEL (Permissible Exposure Limit)	Not Established [1] [2] [3]
NIOSH REL (Recommended Exposure Limit)	Not Established [1] [2] [3]
ACGIH TLV (Threshold Limit Value)	Not Established [1] [2] [3]
Recommended Respiratory Protection	NIOSH-approved air-purifying half-mask respirator with organic vapor (OV) cartridges and a particulate filter (N95, R95, or P95). [4] [5]
Recommended Glove Materials	Nitrile Rubber, Butyl Rubber, Neoprene, Barrier Laminate. [6] [7] [8] Note: Specific breakthrough times are not readily available; select gloves with a thickness of at least 14-mil for reusable options and discard disposable gloves immediately after contamination. [8]

Procedural Guidance for Handling 2,4-Dichloroaniline

Adherence to the following step-by-step protocols is critical for minimizing exposure risk and ensuring a safe laboratory environment.

Engineering Controls and Preparation

- Ventilation: All work with **2,4-Dichloroaniline**, including weighing and dilutions, must be conducted in a properly functioning chemical fume hood to keep airborne concentrations low.
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.
- Area Designation: Clearly demarcate the area where **2,4-Dichloroaniline** will be handled.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes.
- Skin Protection:
 - Gloves: Don appropriate chemical-resistant gloves (e.g., nitrile or butyl rubber).[6][7][8] For tasks with a high risk of splash, consider double-gloving. Always inspect gloves for tears or punctures before use.
 - Protective Clothing: A lab coat is mandatory. For larger quantities or tasks with a higher splash potential, a chemically resistant apron or suit should be worn.
- Respiratory Protection: A NIOSH-approved air-purifying half-mask respirator equipped with organic vapor cartridges and a particulate pre-filter is required.[4][5]

Operational Plan

- Handling:
 - Avoid the formation of dust and aerosols.
 - Use tools (e.g., spatulas, scoops) that will not generate static electricity.
 - Keep containers tightly closed when not in use.
- Hygiene:
 - Wash hands thoroughly with soap and water after handling **2,4-Dichloroaniline**, before breaks, and at the end of the workday.
 - Do not eat, drink, or smoke in areas where **2,4-Dichloroaniline** is handled or stored.
- Spill Response:
 - In the event of a small spill, dampen the solid material with 60-70% ethanol to minimize dust, and carefully sweep or vacuum the material into a suitable, labeled container for

hazardous waste.

- For larger spills, evacuate the area and follow your institution's emergency procedures.

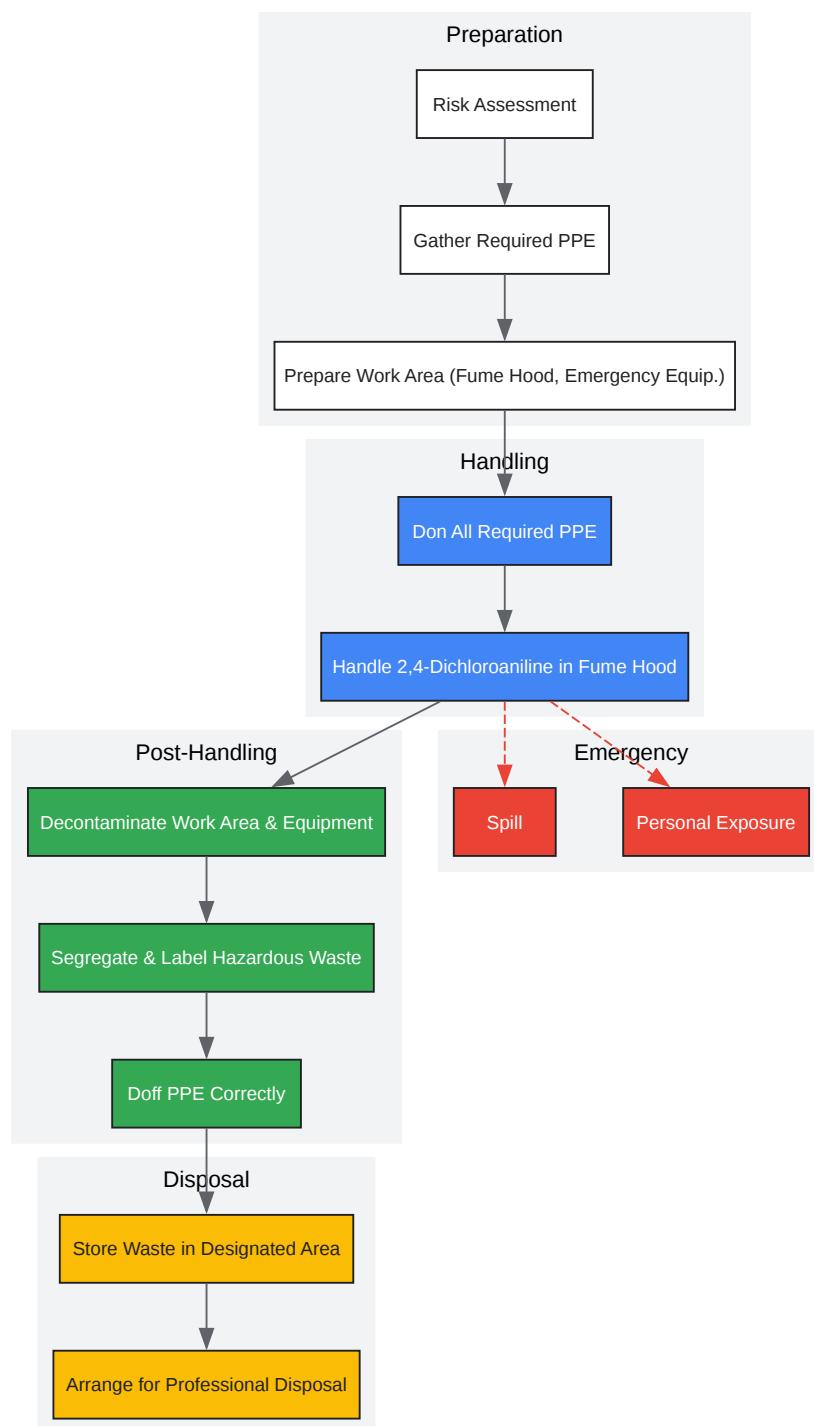
Disposal Plan

- Waste Collection: All **2,4-Dichloroaniline** waste, including contaminated PPE and cleaning materials, must be collected in a clearly labeled, sealed container designated for hazardous chemical waste.
- Waste Disposal: Dispose of **2,4-Dichloroaniline** waste through your institution's environmental health and safety office, following all local, state, and federal regulations. Do not dispose of this chemical down the drain.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2,4-Dichloroaniline**.

Safe Handling Workflow for 2,4-Dichloroaniline

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Caption: Logical workflow for the safe handling of **2,4-Dichloroaniline**.

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